

Dikar vs. Mancozeb in the Control of Fusarium oxysporum: A Comparative Guide

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Compound of Interest

Compound Name: *Dikar*

Cat. No.: *B1239507*

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This guide provides a detailed comparison of the fungicide **Dikar** and its primary active ingredient, mancozeb, in the control of the pathogenic fungus *Fusarium oxysporum*. *Fusarium oxysporum* is a soil-borne pathogen responsible for Fusarium wilt, a devastating disease affecting a wide range of agricultural crops. Understanding the efficacy and mechanisms of action of different fungicidal agents is crucial for developing effective disease management strategies.

Executive Summary

Dikar, a discontinued fungicide, was a combination of mancozeb (72%) and dinocap (4.7%). Given that mancozeb is the principal active ingredient, the efficacy of **Dikar** is largely attributable to mancozeb's properties. Mancozeb is a broad-spectrum, multi-site contact fungicide with proven high efficacy against *Fusarium oxysporum*. Dinocap, the other active ingredient in **Dikar**, is a contact fungicide that acts as an uncoupler of oxidative phosphorylation and has demonstrated some, albeit comparatively moderate, inhibitory effects on *Fusarium oxysporum*.

This guide synthesizes available experimental data to compare the performance of these fungicidal components. In numerous in-vitro studies, mancozeb, particularly in combination with other fungicides like carbendazim, has demonstrated excellent control of *Fusarium oxysporum*, often achieving complete inhibition of mycelial growth.

Data Presentation: In-Vitro Efficacy Against *Fusarium oxysporum*

The following table summarizes the quantitative data from various studies on the mycelial growth inhibition of *Fusarium oxysporum* by mancozeb and dinocap.

Fungicide/Active Ingredient	Concentration	Mycelial Growth Inhibition (%)	Fungal Species	Reference
Mancozeb	1000 ppm	74.50%	Fusarium oxysporum f. sp. ciceri	[1]
1500 ppm	Not specified, but higher than 1000 ppm	Fusarium oxysporum f. sp. ciceri	[1]	
2000 ppm	Not specified, but higher than 1500 ppm	Fusarium oxysporum f. sp. ciceri	[1]	
Mancozeb 75% WP	0.20%	50.19%	Fusarium oxysporum f. sp. capsici	[2]
Carbendazim 12% + Mancozeb 63% WP	500 ppm	100%	Fusarium oxysporum f. sp. capsici	[3][4]
1000 ppm	100%	Fusarium oxysporum f. sp. capsici	[3][4]	
0.20%	93.72%	Fusarium oxysporum f. sp. capsici	[2]	
Dinocap 48% EC	Not specified	70.44%	Fusarium oxysporum f. sp. lycopersici	

Experimental Protocols

The data presented in this guide are primarily from in-vitro studies employing the poisoned food technique. This standard method is used to evaluate the efficacy of fungicides against mycelial growth.

General Protocol for Poisoned Food Technique:

- **Preparation of Fungicide Stock Solution:** A stock solution of the test fungicide is prepared by dissolving a known amount in a sterile solvent (commonly sterile distilled water).
- **Poisoned Medium Preparation:** A sterile, molten Potato Dextrose Agar (PDA) medium is prepared. The fungicide stock solution is added to the molten PDA at desired concentrations (e.g., 100, 500, 1000 ppm). The medium is then thoroughly mixed and poured into sterile Petri plates.
- **Inoculation:** A mycelial disc (typically 5 mm in diameter) is taken from the periphery of a 7-day-old pure culture of *Fusarium oxysporum*. This disc is aseptically placed at the center of the solidified poisoned PDA medium in the Petri plates.
- **Control:** A control set is maintained where the mycelial disc is placed on PDA medium without any fungicide.
- **Incubation:** The inoculated Petri plates are incubated at a controlled temperature (typically $25 \pm 2^{\circ}\text{C}$) for a specified period (usually 7 days or until the mycelial growth in the control plate covers the entire plate).
- **Data Collection:** The radial mycelial growth of the fungus is measured in millimeters.
- **Calculation of Mycelial Growth Inhibition:** The percentage of mycelial growth inhibition is calculated using the following formula:

$$\% \text{ Inhibition} = ((C - T) / C) * 100$$

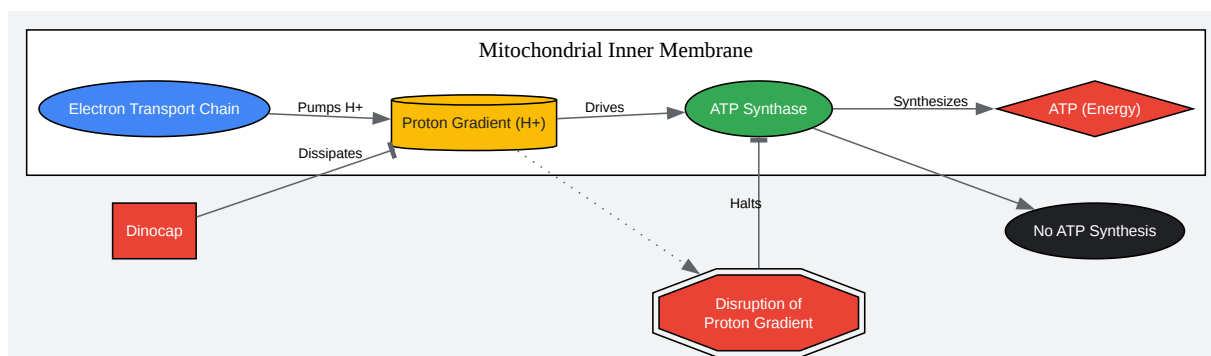
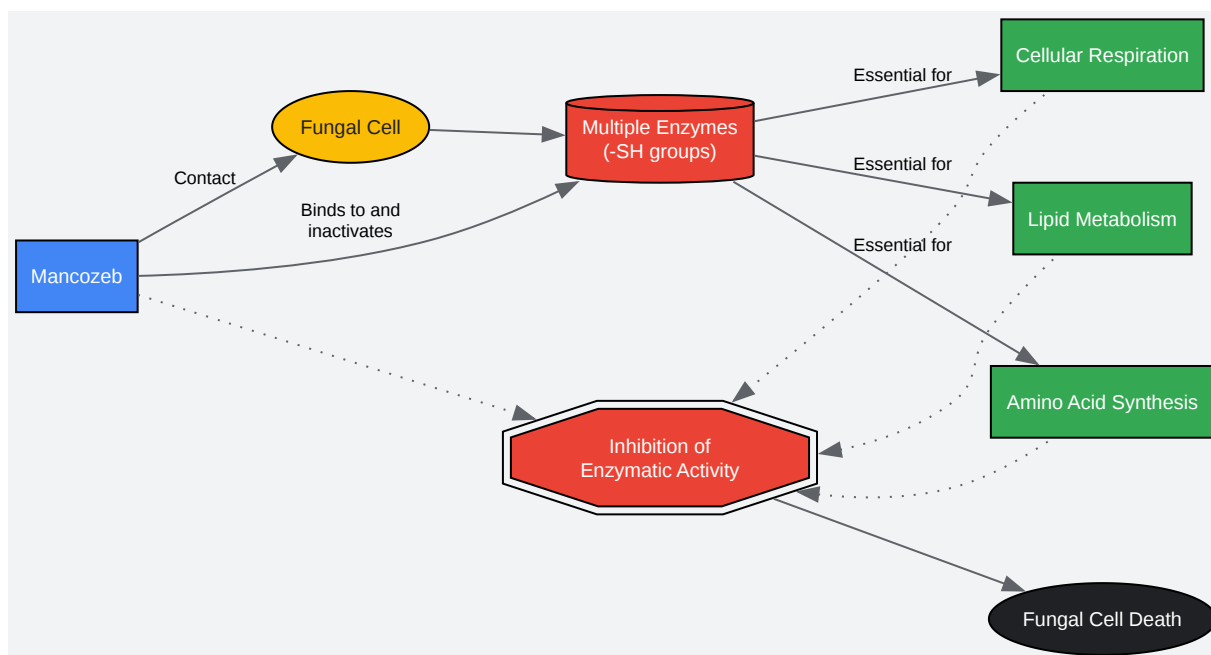
Where:

- C = Average mycelial growth in the control plate (mm)
- T = Average mycelial growth in the treated plate (mm)

Mechanisms of Action and Signaling Pathways

Mancozeb: Multi-Site Inhibitor

Mancozeb is classified as a multi-site contact fungicide, which means it disrupts multiple metabolic processes within the fungal cell. This multi-site action makes it difficult for fungi to develop resistance. The primary mechanism of mancozeb involves the inactivation of essential enzymes by binding to their sulfhydryl (-SH) groups.



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